

# Application Notes and Protocols for the Radiosynthesis of [18F]p-MPPF

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## Compound of Interest

|                |                |
|----------------|----------------|
| Compound Name: | <i>p</i> -MPPF |
| CAS No.:       | 155204-26-5    |
| Cat. No.:      | B121352        |

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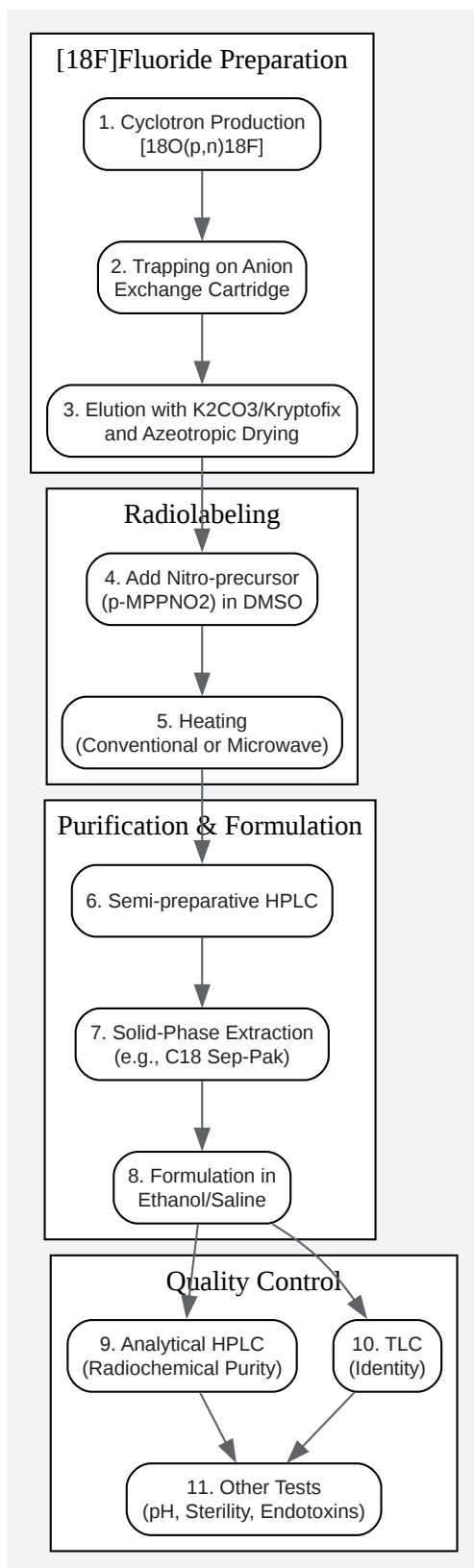
For Researchers, Scientists, and Drug Development Professionals

## Introduction

[18F]p-MPPF (4-(2'-methoxyphenyl)-1-[2'-(N-2"-pyridinyl)-p-[18F]fluorobenzamido]ethylpiperazine) is a selective antagonist radioligand for the serotonin 5-HT1A receptor, widely used in positron emission tomography (PET) to study the central nervous system.[1] Its application is crucial in neuroscience research, particularly in the investigation of psychiatric and neurodegenerative disorders. This document provides a detailed protocol for the radiolabeling synthesis of [18F]p-MPPF, including quality control procedures and a summary of reported synthesis parameters.

## Signaling Pathway

[18F]p-MPPF is an antagonist that binds to 5-HT1A receptors. These receptors are G-protein coupled receptors that, upon activation by the endogenous ligand serotonin, inhibit adenylyl cyclase and modulate potassium and calcium channels. By blocking this receptor, [18F]p-MPPF allows for the in vivo quantification and localization of 5-HT1A receptors using PET imaging.



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## References

- 1. 4-(2'-Methoxyphenyl)-1-[2'-(N-2'-pyridinyl)-p-[18F]fluorobenzamido]ethylpiperazine - Molecular Imaging and Contrast Agent Database (MICAD) - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
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